

An In-depth Technical Guide to Methyl Picolinimide (CAS Number 19547-38-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl picolinimide

Cat. No.: B141921

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl picolinimide, with the CAS number 19547-38-7, is a heterocyclic compound belonging to the pyridine family. While direct biological applications of **methyl picolinimide** are not extensively documented in publicly available literature, its significance lies in its role as a versatile chemical intermediate in organic synthesis. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and, most notably, its application as a precursor in the synthesis of more complex molecules, including those with potential biological activity. Detailed experimental protocols, safety information, and visualizations of its synthetic utility are presented to support researchers and drug development professionals in leveraging this compound for novel molecular design and synthesis.

Chemical Properties and Data

Methyl picolinimide is a colorless to pale-yellow or yellow-brown liquid, semi-solid, or solid. [1] It is characterized by the following identifiers and properties:

Property	Value	Reference
IUPAC Name	methyl pyridine-2-carboximidate	[1]
Synonyms	Methyl iminopicolinate, Picolinimidic Acid Methyl Ester	[2]
CAS Number	19547-38-7	[2]
Molecular Formula	C ₇ H ₈ N ₂ O	[2]
Molecular Weight	136.15 g/mol	[2]
Physical Form	Colorless to Pale-yellow to Yellow-brown Liquid or Semi-solid or Solid	[1]
Storage Temperature	2-8°C under an inert atmosphere	[1]
Purity	≥96-97%	[1][2]
SMILES	<chem>COC(=N)C1=CC=CC=N1</chem>	[2]
InChI Key	NEGQCMNHXHSFGU-UHFFFAOYSA-N	[1]

Computational Chemistry Data:

Descriptor	Value	Reference
Topological Polar Surface Area (TPSA)	45.97 Å ²	[2]
LogP	1.05337	[2]
Hydrogen Bond Acceptors	3	[2]
Hydrogen Bond Donors	1	[2]
Rotatable Bonds	1	[2]

Synthesis of Methyl Picolinimide

A common method for the synthesis of **methyl picolinimide** involves the reaction of a nitrile with an alcohol in the presence of a base.

Experimental Protocol: Synthesis from 2-Cyano-6-n-propylpyridine

This protocol describes the synthesis of a derivative, methyl 2-picolineimide, which illustrates the general synthetic approach.

Materials:

- 2-Cyano-6-n-propylpyridine (10 g)
- Methanol (100 ml)
- Metallic sodium (0.32 g)
- Acetic acid (0.82 g)
- Ether (200 ml)

Procedure:

- A solution of sodium methoxide in methanol is prepared by dissolving 0.32 g of metallic sodium in 100 ml of methanol.
- 10 g of 2-Cyano-6-n-propylpyridine is dissolved in the prepared sodium methoxide solution.
- The reaction mixture is allowed to stand overnight.
- 0.82 g of acetic acid is added to the mixture.
- The solution is concentrated under reduced pressure.
- The resulting residue is dissolved in 200 ml of ether.

- Any insoluble materials are removed by filtration.
- The filtrate is concentrated under reduced pressure to yield methyl 2-picolineimide (11.5 g, 94% yield).

Applications in Organic Synthesis

The primary utility of **methyl picolinimide** is as a precursor for the synthesis of more complex heterocyclic compounds. Its imide functional group is reactive towards nucleophiles, making it a valuable building block.

Synthesis of Triazolones

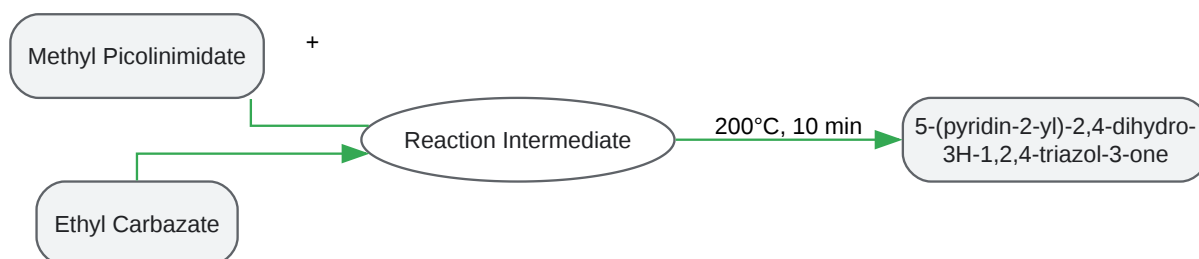
Methyl picolinimide can be used to synthesize substituted triazolones, which are heterocyclic structures of interest in medicinal chemistry.

Materials:

- **Methyl picolinimide** (0.80 g, 5.9 mmol)
- Ethyl carbazate (0.61 g, 5.9 mmol)
- Ethanol (for recrystallization)

Procedure:

- **Methyl picolinimide** and ethyl carbazate are combined and melted together at 200 °C.
- The molten mixture is stirred for 10 minutes.
- The resulting solid is recrystallized from ethanol to yield 5-(pyridin-2-yl)-2,4-dihydro-3H-1,2,4-triazol-3-one as a white solid (0.36 g, 37% yield).^[2]



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*Synthesis of a triazolone from **methyl picolinimide**.*

Potential in Drug Discovery: A Structural Analog Perspective

While direct evidence of the biological activity of **methyl picolinimide** is scarce, the picolinamide scaffold, which is structurally related, has been explored in drug discovery. For instance, derivatives of N-methylpicolinamide have been investigated as potential antitumor agents. This suggests that the picolinimide moiety could serve as a bioisosteric replacement for the picolinamide in the design of novel therapeutic agents.

Safety and Handling

Methyl picolinimide is a chemical that requires careful handling in a laboratory setting.

Hazard Statements:

- H227: Combustible liquid.[1]
- H302: Harmful if swallowed.
- H315: Causes skin irritation.[1]
- H318: Causes serious eye damage.
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.

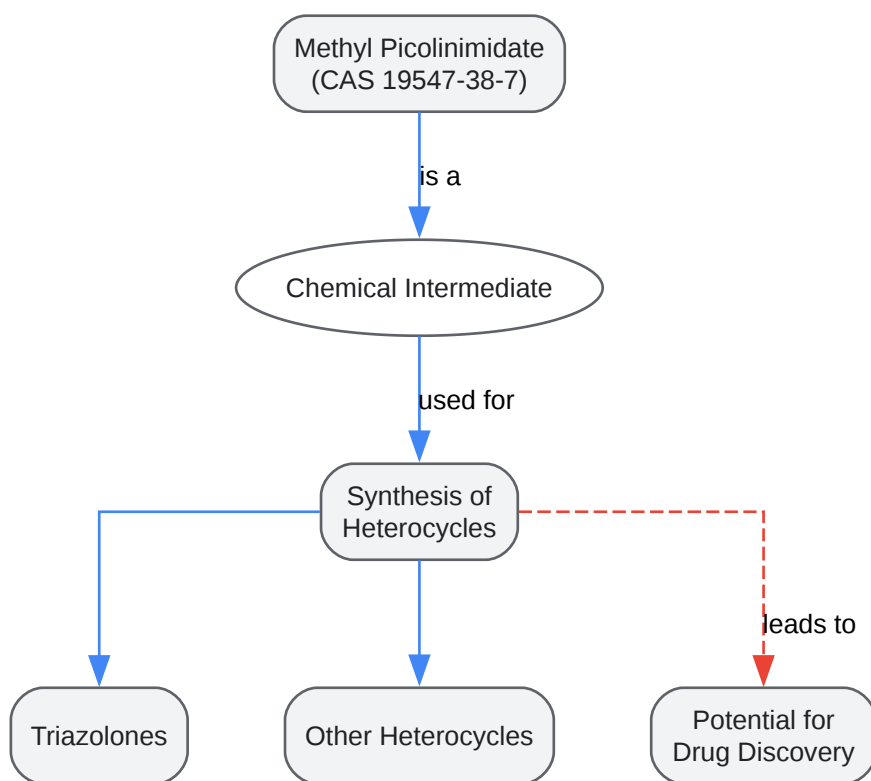
Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[\[1\]](#)
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

For complete safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

Methyl picolinimide (CAS 19547-38-7) is a valuable chemical intermediate with demonstrated utility in the synthesis of heterocyclic compounds. While it may not possess significant intrinsic biological activity, its reactivity makes it a useful building block for the creation of more complex molecules with potential applications in drug discovery and materials science. This guide provides researchers with the foundational knowledge of its properties, synthesis, and synthetic applications, encouraging its further exploration in the development of novel chemical entities.



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Role of **Methyl Picolinimide** in chemical synthesis.

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References

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- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl Picolinimide (CAS Number 19547-38-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141921#methyl-picolinimide-cas-number-19547-38-7]

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